

1,3-Hexanediol chemical properties and structure

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Compound of Interest

Compound Name: 1,3-Hexanediol

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An In-depth Technical Guide to the Chemical Properties and Structure of **1,3-Hexanediol**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of **1,3-Hexanediol**, a diol used in various industrial and research applications. The information is presented to be a valuable resource for professionals in research, scientific analysis, and drug development.

Chemical Structure and Identification

1,3-Hexanediol, systematically named hexane-1,3-diol, is an aliphatic diol with a six-carbon chain and hydroxyl groups located at the first and third positions.^[1] Its chemical structure is foundational to its physical and chemical properties.

Key Identifiers:

- IUPAC Name: hexane-1,3-diol^{[1][2]}
- CAS Number: 21531-91-9^{[1][3][4][5][6]}
- Molecular Formula: C₆H₁₄O₂^{[1][2][3][4][5][6]}
- InChI: InChI=1S/C6H14O2/c1-2-3-6(8)4-5-7/h6-8H,2-5H2,1H3^{[1][2][4][7]}

- InChI Key: AVIYEYCFMVPYST-UHFFFAOYSA-N[1][4][5][7]
- Canonical SMILES: CCCC(CCO)O[1][2][3][7]

Below is a 2D representation of the **1,3-Hexanediol** structure.

2D Structure of **1,3-Hexanediol**

Physicochemical Properties

The physicochemical properties of **1,3-Hexanediol** are summarized in the table below. These properties are critical for its application in various formulations and chemical syntheses.

Property	Value	Source(s)
Molecular Weight	118.17 g/mol	[1][2]
Appearance	Colorless, viscous liquid	[1]
Odor	Nearly odorless	[1]
Boiling Point	221.7 to 228.2 °C at 760 mmHg	[1][3][8]
Melting Point	26.38 °C (estimate)	[3]
Density	0.958 to 0.961 g/cm ³ at 20°C	[1][3][8]
Solubility in Water	Miscible, >42 g/L at 20°C	[1]
Vapor Pressure	0.0145 mmHg at 25°C	[3][8]
Flash Point	106.1 °C	[3][8]
Refractive Index	1.4455 - 1.447	[3][8]
LogP (Octanol/Water)	0.530	[7]
Enthalpy of Vaporization	61.92 kJ/mol	[1][7]
Enthalpy of Fusion	15.95 kJ/mol	[1][7]
Hydrogen Bond Donor Count	2	[3]
Hydrogen Bond Acceptor Count	2	[3]
Rotatable Bond Count	4	[3]

Chemical Reactivity

As a diol, **1,3-Hexanediol** exhibits reactivity characteristic of alcohols. The two hydroxyl groups can undergo various chemical transformations, making it a versatile intermediate in organic synthesis. Key reactions include:

- Esterification: Reacts with carboxylic acids or their derivatives to form esters.

- Dehydration: Can undergo intramolecular or intermolecular dehydration under acidic conditions to yield unsaturated compounds or ethers.
- Oxidation: The primary and secondary hydroxyl groups can be oxidized to form aldehydes, ketones, or carboxylic acids, depending on the oxidizing agent and reaction conditions.
- Hydrogenation: Can be reduced to other alcohol derivatives under specific hydrogenation conditions.

Experimental Protocols for Property Determination

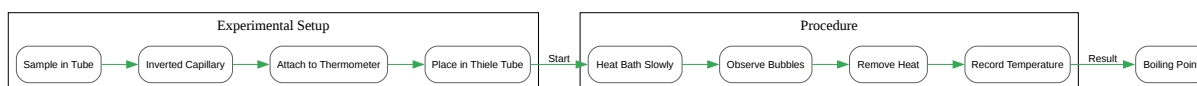
The determination of the physicochemical properties of **1,3-Hexanediol** follows standardized experimental protocols, such as those outlined by the OECD (Organisation for Economic Co-operation and Development) and ASTM International.

Boiling Point Determination

The boiling point is determined as the temperature at which the vapor pressure of the liquid equals the external pressure.

- General Methodology (e.g., Thiele Tube Method):
 - A small amount of the liquid sample is placed in a small test tube or fusion tube.
 - A capillary tube, sealed at one end, is inverted and placed inside the test tube containing the sample.
 - The assembly is attached to a thermometer and heated in a liquid bath (e.g., mineral oil) within a Thiele tube.^[9]
 - The bath is heated slowly and evenly. As the temperature rises, air trapped in the capillary tube expands and escapes as a stream of bubbles.
 - Heating is continued until a continuous and rapid stream of bubbles emerges from the capillary tube.
 - The heat source is then removed, and the bath is allowed to cool slowly.

- The boiling point is the temperature at which the liquid just begins to enter the capillary tube.[9]
- Standard Guideline: ASTM E202 provides standard test methods for the analysis of glycols, including distillation range which is related to the boiling point.[10][11]



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Workflow for Boiling Point Determination

Melting Point Determination

For substances that are solid at or near room temperature, the melting point is a key indicator of purity.

- General Methodology (Capillary Method):
 - A small amount of the finely powdered solid sample is packed into a capillary tube sealed at one end.[4]
 - The capillary tube is placed in a melting point apparatus, which consists of a heated block or an oil bath.[4][12]
 - The sample is heated at a controlled rate.[5][13]
 - The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range.
 - The temperature at which the entire sample becomes a clear liquid is recorded as the end of the melting range.[4]

- Standard Guideline: OECD Test Guideline 102 describes several methods for determining the melting point/melting range, including the capillary tube method, hot-stage microscopy, and differential scanning calorimetry (DSC).[\[3\]](#)[\[6\]](#)[\[8\]](#)[\[14\]](#)

Water Solubility Determination

Water solubility is the saturation mass concentration of a substance in water at a given temperature.

- General Methodology (Flask Method):
 - An excess amount of the substance is added to a known volume of distilled water in a flask.
 - The mixture is agitated at a constant temperature for a sufficient period to reach equilibrium.
 - The saturated solution is then separated from the undissolved solid by centrifugation or filtration.
 - The concentration of the substance in the clear aqueous phase is determined using a suitable analytical method (e.g., chromatography, spectroscopy).
- Standard Guideline: OECD Test Guideline 105 details the flask method and the column elution method for determining water solubility.[\[1\]](#)[\[2\]](#)[\[7\]](#)[\[15\]](#)

This guide provides essential technical information on **1,3-Hexanediol** for professionals in scientific and research fields. The compiled data and methodologies serve as a foundational resource for its safe and effective use in various applications.

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